

Essential Safety and Operational Guide for Handling 4-Bromoisoxazole

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Compound of Interest

Compound Name: 4-Bromoisoxazole

Cat. No.: B1274380

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **4-Bromoisoxazole** (CAS No. 97925-43-4). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Safety Data Summary

4-Bromoisoxazole is a chemical compound that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Key Hazards:

- Acute Toxicity: Harmful if swallowed.[[1](#)][[2](#)][[3](#)][[4](#)]
- Irritant: May cause irritation to the skin, eyes, and respiratory system.[[1](#)]

The following table summarizes the key quantitative safety and physical property data for **4-Bromoisoxazole**.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₂ BrNO	[1][2][5]
Molecular Weight	147.96 g/mol	[1][2][5]
Appearance	White to light yellow solid	[5]
Melting Point	38-43 °C	[2]
Boiling Point	Not available	
Flash Point	60 °C (140 °F)	[2][3]
GHS Hazard Statements	H302: Harmful if swallowed	[1][2][3]
Storage Temperature	2-8°C	[2][3]

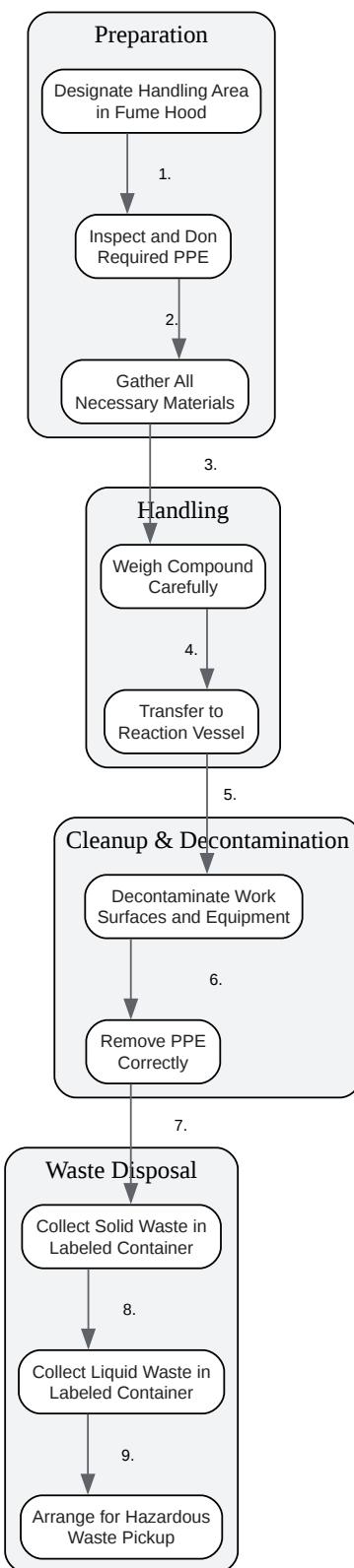
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure. The following PPE is mandatory when handling **4-Bromoisoxazole**.

PPE Category	Specification	Purpose
Eye Protection	Tightly fitting safety goggles or a face shield.[6][7]	To protect against splashes and dust.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	A lab coat or chemical-resistant apron.[8]	To protect against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. A NIOSH-approved respirator may be necessary if dust is generated.	To prevent inhalation of dust or vapors.
Footwear	Closed-toe shoes.	To protect feet from spills.

Operational Plan: Step-by-Step Handling Procedure

A strict operational workflow is critical for safety. The following diagram and steps outline the process for the safe handling of **4-Bromoisoxazole**.

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Caption: Workflow for the safe handling of **4-Bromoisoaxazole**.

Detailed Steps:

- Preparation:
 - Designate a specific area for handling within a certified chemical fume hood.
 - Assemble and inspect all necessary PPE for any defects.
 - Gather all required experimental equipment and reagents to minimize movement in and out of the handling area.
- Handling:
 - Don the appropriate PPE as specified in the table above.
 - Carefully weigh the solid **4-Bromoisoxazole** on a tared weigh boat or paper. Avoid creating dust.
 - Transfer the compound to the reaction vessel within the fume hood.
- Cleanup and Decontamination:
 - Wipe down all work surfaces with an appropriate solvent (e.g., isopropanol, ethanol) followed by a soap and water solution.
 - Decontaminate all non-disposable equipment that came into contact with the chemical.
 - Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat, then eye protection).

Disposal Plan

4-Bromoisoxazole is a halogenated organic compound and must be disposed of as hazardous waste.

- Solid Waste: All solid materials contaminated with **4-Bromoisoxazole**, including gloves, disposable lab coats, bench paper, and empty containers, must be collected in a clearly labeled hazardous solid waste container.

- Liquid Waste: All liquid waste, including reaction mixtures and cleaning solvents, must be collected in a dedicated, labeled hazardous liquid waste container for "Halogenated Organic Waste".^[9] Do not mix with non-halogenated waste streams.
- Container Decontamination: Empty containers that held **4-Bromoisoazazole** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

Emergency Procedures

- Spill:
 - Small Spill: For a small spill of solid material, carefully sweep it up to avoid generating dust and place it in a labeled hazardous waste container.
 - Large Spill: In case of a large spill, evacuate the area and contact your institution's emergency response team.
- Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[4]

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